

Physical properties of ((3-Chloropropoxy)methyl)benzene

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Compound of Interest

Compound Name: ((3-Chloropropoxy)methyl)benzene

Cat. No.: B040824

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An In-depth Technical Guide on the Physical Properties of ((3-Chloropropoxy)methyl)benzene

For the attention of: Researchers, scientists, and drug development professionals.

Abstract: This technical guide provides a summary of the known physical properties of **((3-Chloropropoxy)methyl)benzene** (CAS No: 26420-79-1). Due to a lack of experimentally determined quantitative data in publicly accessible literature, this document outlines standardized experimental protocols for the determination of key physical properties such as boiling point, density, and refractive index. Furthermore, a detailed experimental protocol for the synthesis of **((3-Chloropropoxy)methyl)benzene** via Williamson ether synthesis is provided, accompanied by a logical workflow diagram.

Core Physical Properties

Limited quantitative data for the physical properties of **((3-Chloropropoxy)methyl)benzene** is available in the public domain. The table below summarizes the fundamental known properties of the compound.

Property	Value	Source
CAS Number	26420-79-1	Chemical Supplier Catalogs
Molecular Formula	C ₁₀ H ₁₃ ClO	Chemical Supplier Catalogs
Molecular Weight	184.66 g/mol	Chemical Supplier Catalogs
Boiling Point	Not available	-
Melting Point	Not available	-
Density	Not available	-
Refractive Index	Not available	-

Experimental Protocols for Physical Property Determination

The following sections detail standard laboratory procedures for determining the primary physical properties of a liquid compound like **((3-Chloropropoxy)methyl)benzene**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for determining the boiling point of a small sample is the Thiele tube method.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube (e.g., ignition tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)

- Mineral oil or other suitable heating bath fluid
- Stand and clamps

Procedure:

- A small amount of the liquid sample (approximately 0.5-1 mL) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is securely attached to a thermometer.
- The assembly is placed in a Thiele tube containing mineral oil, ensuring the sample is below the oil level.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- As the temperature rises, air trapped in the capillary tube will be expelled, followed by a steady stream of vapor bubbles from the sample as it begins to boil.
- The heat source is removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid begins to be drawn into the capillary tube.

Determination of Density

The density of a liquid is its mass per unit volume. A straightforward and accurate method for its determination involves the use of a pycnometer or a graduated cylinder and a balance.

Apparatus:

- Pycnometer (for high accuracy) or a graduated cylinder
- Analytical balance
- Thermometer

Procedure:

- The mass of a clean, dry pycnometer (or graduated cylinder) is accurately measured using an analytical balance.
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are present. The temperature of the liquid is recorded.
- The mass of the pycnometer filled with the liquid is measured.
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The volume of the liquid is the known volume of the pycnometer. If using a graduated cylinder, the volume is read directly.
- The density is calculated by dividing the mass of the liquid by its volume.

Determination of Refractive Index

The refractive index of a liquid is a dimensionless number that describes how fast light travels through the material. It is a characteristic property and is commonly measured using a refractometer.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper
- Solvent for cleaning (e.g., acetone or ethanol)
- Soft tissue paper

Procedure:

- The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- The prism of the refractometer is cleaned with a suitable solvent and dried with a soft tissue.
- A few drops of the liquid sample are placed on the surface of the prism using a dropper.
- The prism is closed, and the sample is allowed to equilibrate to the desired temperature, typically controlled by a circulating water bath.
- The light source is switched on, and the eyepiece is adjusted until the crosshairs are in focus.
- The adjustment knob is turned until the boundary line between the light and dark fields is sharp and coincides with the center of the crosshairs.
- The refractive index is read from the scale.

Synthesis of ((3-Chloropropoxy)methyl)benzene

((3-Chloropropoxy)methyl)benzene can be synthesized via a Williamson ether synthesis.

This method involves the reaction of an alkoxide with a primary alkyl halide. In this case, benzyl alcohol is deprotonated to form a benzyl alkoxide, which then acts as a nucleophile to attack 1-bromo-3-chloropropane.

Experimental Protocol

Materials:

- Benzyl alcohol
- 1-Bromo-3-chloropropane
- Sodium hydride (NaH) or another suitable base (e.g., potassium carbonate)
- Anhydrous polar aprotic solvent (e.g., Tetrahydrofuran (THF) or Dimethylformamide (DMF))
- Diethyl ether

- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Dropping funnel
- Separatory funnel
- Rotary evaporator
- Apparatus for column chromatography (silica gel, hexane, ethyl acetate)

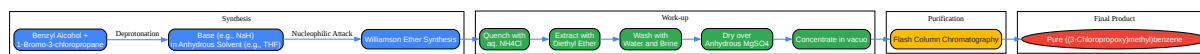
Procedure:

- To a solution of benzyl alcohol in anhydrous THF in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add sodium hydride portion-wise at 0 °C.
- Allow the mixture to stir at room temperature until the evolution of hydrogen gas ceases, indicating the formation of the sodium benzyl alkoxide.
- Cool the reaction mixture back to 0 °C and add 1-bromo-3-chloropropane dropwise via a dropping funnel.
- The reaction mixture is then allowed to warm to room temperature and stirred overnight. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, the reaction is carefully quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- The aqueous layer is extracted with diethyl ether.

- The combined organic layers are washed with water and then with brine.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield the crude product.
- The crude **((3-Chloropropoxy)methyl)benzene** is purified by flash column chromatography on silica gel using a hexane/ethyl acetate gradient.

Workflow Visualization

The following diagram illustrates the logical workflow for the synthesis and purification of **((3-Chloropropoxy)methyl)benzene**.



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Caption: Synthesis and purification workflow for **((3-Chloropropoxy)methyl)benzene**.

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